

In-Depth Technical Guide: Arrhythmias-Targeting Compound 1 (CAS 335619-12-0)

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Arrhythmias-Targeting Compound 1, identified by CAS Number 335619-12-0, is a novel oxabispidine derivative with potential therapeutic applications in the management of cardiac arrhythmias. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and available preclinical data. The compound is under investigation for its ability to modulate cardiac electrophysiology, specifically by delaying cardiac repolarization, a mechanism of action characteristic of Class III antiarrhythmic agents. This document synthesizes the currently available information to support further research and development efforts.

Chemical Structure and Properties

Arrhythmias-Targeting Compound 1 is a complex molecule featuring a central oxabispidine scaffold. The systematic name for this compound is 4-[[3-[7-(3,3-dimethyl-2-oxobutyl)-9-oxa-3,7-diazabicyclo[3.3.1]non-3-yl]propyl]amino]benzonitrile.

Chemical Structure:

Table 1: Physicochemical Properties of Arrhythmias-Targeting Compound 1



Property	Value	Source
CAS Number	335619-12-0	GlpBio[1], MedChemExpress
Molecular Formula	C22H32N4O2	GlpBio[1]
Molecular Weight	384.52 g/mol	GlpBio[1]
Canonical SMILES	N#CC1=CC=C(NCCCN2CC(O 3)CN(CC(C(C) (C)C)=O)CC3C2)C=C1	GlpBio[1]
Solubility	Soluble in DMSO	GlpBio[1]
Storage Conditions	Store at -20°C	GlpBio[1]

Mechanism of Action and Signaling Pathway

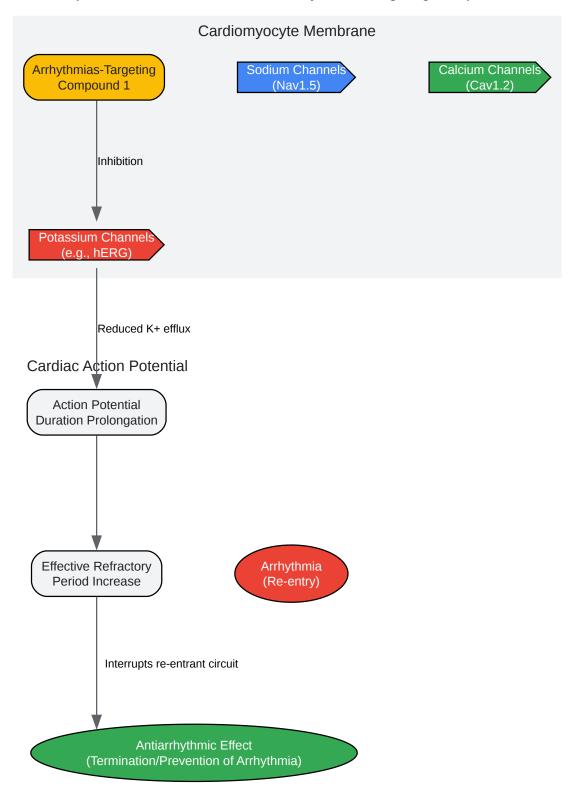
Arrhythmias-Targeting Compound 1 is proposed to exert its antiarrhythmic effects by modulating the function of cardiac ion channels, leading to a delay in cardiac repolarization. This mechanism is characteristic of Class III antiarrhythmic drugs, which primarily target potassium channels involved in the repolarization phase of the cardiac action potential. The prolongation of the action potential duration (APD) and the effective refractory period (ERP) is a key outcome of this mechanism, which can help to terminate and prevent re-entrant arrhythmias.

While specific ion channel affinity data (e.g., IC50 values for hERG, Nav1.5, Cav1.2) for this particular compound are not yet publicly available, the patent literature for related oxabispidine compounds suggests a selective action on cardiac repolarization.[2][3]

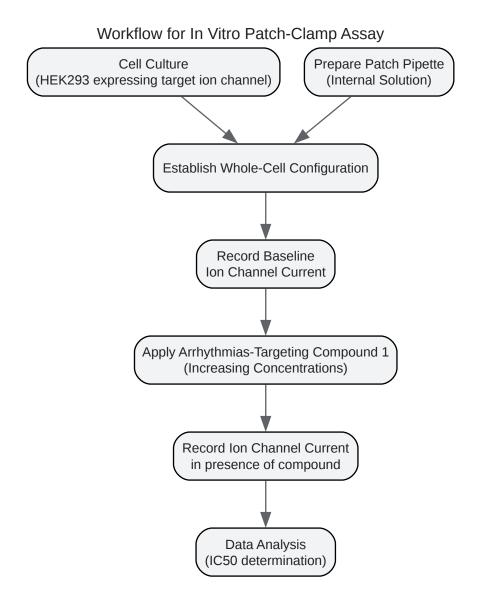
Below is a generalized signaling pathway illustrating the proposed mechanism of action.



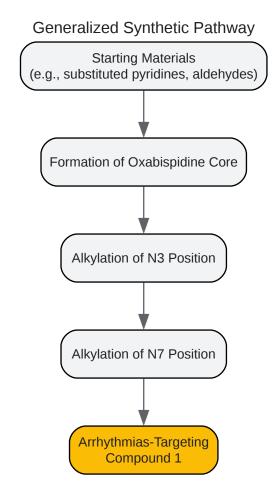
Proposed Mechanism of Action of Arrhythmias-Targeting Compound 1











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